

# Physical properties of Ethyl 2,4,6-trimethylbenzoate

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## Compound of Interest

Compound Name: Ethyl 2,4,6-trimethylbenzoate

Cat. No.: B156424

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An In-depth Technical Guide to the Physical Properties of **Ethyl 2,4,6-trimethylbenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Ethyl 2,4,6-trimethylbenzoate** (CAS No. 1754-55-8). The information presented is intended to support research, development, and quality control activities involving this compound. All quantitative data is summarized for clarity, and detailed experimental protocols for the determination of these properties are described.

## Core Physical Properties

**Ethyl 2,4,6-trimethylbenzoate** is a colorless to light yellow or red clear liquid.<sup>[1][2]</sup> It is also known by its synonyms, including Ethyl mesitoate, 2,4,6-Trimethylbenzoic acid ethyl ester, and Mesitylenecarboxylic acid ethyl ester.<sup>[1][3]</sup>

## Data Presentation

The following table summarizes the key physical properties of **Ethyl 2,4,6-trimethylbenzoate**.

Property	Value	Units	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>2</sub>	[1][3][4][5]	
Molecular Weight	192.25	g/mol	[3][4][5]
Boiling Point	121 °C at 7 mmHg	°C	[6]
591.87	K	[4]	
Melting Point	361.14	K	[4]
Density	1.00	g/cm <sup>3</sup>	[6]
Refractive Index	1.5020	[6]	
Water Solubility	Insoluble	[6]	
Log10 of Water Solubility: -3.56	mol/L	[4]	
Purity	>95.0% (GC)	[1][2]	

## Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **Ethyl 2,4,6-trimethylbenzoate**. These are generalized protocols standardly used for organic compounds.

### Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the atmospheric pressure.[7] A common method for determining the boiling point of small quantities of a liquid is the capillary method.[7]

Procedure:

- A small amount of the liquid sample is placed in a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid.

- The fusion tube is attached to a thermometer and heated in a liquid paraffin bath.[8][9]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[10]
- Heating is then discontinued, and the bath is allowed to cool.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[7]

## Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid.[11] For compounds that are solid at room temperature, the capillary method is widely used.[11]

Procedure:

- A small, dry sample of the solid is packed into a capillary tube.[11][12]
- The capillary tube is placed in a melting point apparatus, which heats the sample at a controlled rate.[11]
- The temperature at which the first drop of liquid is observed and the temperature at which the entire sample becomes liquid are recorded as the melting point range.[13] A narrow melting point range is indicative of a pure compound.[14]

## Density Determination

Density is the mass of a substance per unit volume.[15] For a liquid like **Ethyl 2,4,6-trimethylbenzoate**, density can be determined by measuring its mass and volume.

Procedure:

- An empty graduated cylinder is weighed on an analytical balance.[15][16]
- A known volume of the liquid is added to the graduated cylinder, and the volume is recorded.[15]

- The graduated cylinder containing the liquid is weighed again.
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the total mass.
- The density is then calculated by dividing the mass of the liquid by its volume. The temperature at which the measurement is made should also be recorded, as density is temperature-dependent.[15]

## Refractive Index Determination

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when it enters the liquid.[17] It is a characteristic physical property that can be used for identification and purity assessment.[17]

Procedure:

- A few drops of the liquid are placed on the prism of a refractometer.
- Light of a specific wavelength, typically the sodium D-line (589 nm), is passed through the sample.[17]
- The refractometer is adjusted until the dividing line between the light and dark fields is centered on the crosshairs of the eyepiece.
- The refractive index is then read from the instrument's scale.
- The temperature of the sample should be controlled and recorded, as the refractive index is temperature-dependent.[17]

## Solubility Determination

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.[18][19]

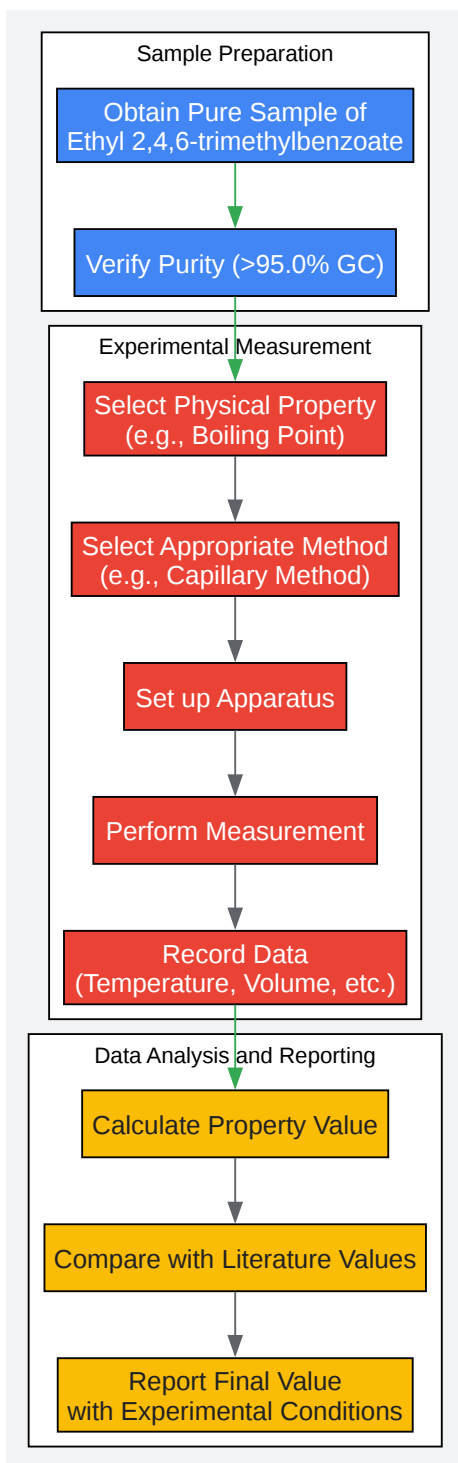
Procedure:

- A known volume of the solvent (e.g., water) is placed in a test tube.[18]

- A small, pre-weighed amount of the solute is added to the solvent.[18]
- The mixture is agitated until the solute is completely dissolved.[18]
- Steps 2 and 3 are repeated until the solute no longer dissolves, and a saturated solution is formed.[18]
- The total mass of the dissolved solute is determined by subtracting the mass of the remaining undissolved solute from the initial total mass.
- The solubility is then expressed as the mass of solute per volume or mass of the solvent.

## Mandatory Visualization

The following diagram illustrates a generalized workflow for the experimental determination of a physical property of a chemical compound.



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Caption: Generalized workflow for determining a physical property of a chemical compound.

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